

Proper Disposal of Conicol (Chloramphenicol): A Safety and Operational Guide

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Compound of Interest

Compound Name: *Conicol*

Cat. No.: *B1194416*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Conicol**, a brand name for the antibiotic Chloramphenicol. Adherence to these procedures is critical to ensure laboratory safety, environmental protection, and regulatory compliance. This guide offers step-by-step instructions to directly address operational questions regarding the handling and disposal of this compound.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of Chloramphenicol is fundamental to safe handling and disposal.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ Cl ₂ N ₂ O ₅ [1]
CAS Number	56-75-7 [1] [2]
Melting Point	149 - 153 °C (300 - 307 °F) [3]
Water Solubility	Soluble [4]
Partition Coefficient (log Pow)	1.14 [3]
Appearance	Yellowish powder [3]
Odor	Odorless [3]

Hazard Identification and Safety Precautions

Chloramphenicol is classified as a hazardous substance with the following risk and safety advisories:

- Hazard Statements:
 - H318: Causes serious eye damage.[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - H351: Suspected of causing cancer.[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - H361: Suspected of damaging fertility or the unborn child.[\[3\]](#)[\[5\]](#)
- Precautionary Statements:
 - P201: Obtain special instructions before use.[\[3\]](#)[\[5\]](#)
 - P202: Do not handle until all safety precautions have been read and understood.[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - P280: Wear protective gloves, protective clothing, eye protection, and face protection.[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)[\[3\]](#)[\[5\]](#)

- P308+P313: IF exposed or concerned: Get medical advice/attention.[2][3][5]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Experimental Protocols

While specific experimental protocols for the disposal of **Conicol** are not detailed in the provided search results, the safety data sheets outline general procedures for handling hazardous chemical waste. The disposal procedure outlined below is a synthesis of these general guidelines, adapted for the specific hazards associated with Chloramphenicol.

Conicol Disposal Workflow

The following diagram illustrates the step-by-step process for the safe disposal of **Conicol** waste.

Caption: Workflow for the safe disposal of **Conicol** waste.

Step-by-Step Disposal Procedures

1. Preparation and Personal Protective Equipment (PPE)

- Identify Waste: Clearly identify all materials contaminated with **Conicol**, including unused product, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment.
- Wear Appropriate PPE: Before handling any **Conicol** waste, ensure you are wearing the proper personal protective equipment to minimize exposure. This includes:
 - Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory.[6]
 - Hand Protection: Use chemical-resistant gloves, such as nitrile rubber.[3][7] Inspect gloves for any signs of damage before use.
 - Body Protection: A long-sleeved lab coat should be worn.[6][7]

2. Waste Segregation and Collection

- Use Designated Containers: All **Conicol** waste must be collected in a designated, properly labeled hazardous waste container.^{[7][8]} The container should be compatible with the chemical and have a secure lid.
- Segregate Waste Streams: Do not mix **Conicol** waste with other waste streams.
 - Solid Waste: Place unused powder, contaminated wipes, gloves, and other solid materials directly into the hazardous waste container.
 - Liquid Waste: Collect solutions containing **Conicol** in a sealed, leak-proof container clearly labeled as hazardous waste. Do not pour any liquid containing **Conicol** down the drain.^[8]
 - Sharps: Any sharps (needles, scalpels) contaminated with **Conicol** must be disposed of in a designated sharps container.

3. Labeling and Storage

- Labeling: The hazardous waste container must be clearly labeled with the words "Hazardous Waste," the chemical name "Chloramphenicol," and the date the waste was first added to the container.
- Storage: Store the sealed waste container in a designated, secure area away from general laboratory traffic. The storage area should be well-ventilated.^[7]

4. Final Disposal

- Contact Environmental Health & Safety (EHS): Follow your institution's specific procedures for hazardous waste disposal. This typically involves contacting the Environmental Health & Safety (EHS) office or equivalent department.^[7]
- Arrange for Pickup: Schedule a pickup for the hazardous waste with your institution's approved waste disposal vendor. Do not attempt to transport or dispose of the waste yourself.

Decontamination:

- Following the collection of waste, decontaminate all surfaces and equipment that may have come into contact with **Conicol** using soap and water.^[7] All materials used for decontamination (e.g., wipes, paper towels) must also be disposed of as hazardous waste.

By adhering to these procedures, you can ensure the safe and compliant disposal of **Conicol** waste, protecting yourself, your colleagues, and the environment. Always consult your institution's specific safety and disposal protocols.

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